

chemical structure and molecular formula of 5-Methyl-3-nitropyridin-2-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methyl-3-nitropyridin-2-amine

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An In-depth Technical Guide to 5-Methyl-3-nitropyridin-2-amine

This technical guide provides a comprehensive overview of the chemical structure, molecular formula, and key physicochemical properties of **5-Methyl-3-nitropyridin-2-amine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes a plausible experimental protocol for its synthesis, based on established chemical principles, and visual representations of its structure and synthetic pathway.

Core Compound Information

5-Methyl-3-nitropyridin-2-amine is an organic compound featuring a pyridine ring substituted with a methyl group, a nitro group, and an amino group.^[1] Its chemical structure and properties make it a valuable building block in medicinal chemistry and organic synthesis.

Chemical Structure and Molecular Formula

The molecular formula for **5-Methyl-3-nitropyridin-2-amine** is C₆H₇N₃O₂.^[1] The structure consists of a central pyridine ring with the following substituents:

- An amino group (-NH₂) at position 2.
- A nitro group (-NO₂) at position 3.

- A methyl group (-CH₃) at position 5.

Below is a two-dimensional representation of the chemical structure.

Figure 1: Chemical structure of **5-Methyl-3-nitropyridin-2-amine**.

Physicochemical Properties

A summary of the key quantitative data for **5-Methyl-3-nitropyridin-2-amine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[1]
Molecular Weight	153.14 g/mol	
CAS Number	7598-26-7	[1]
Appearance	Light yellow to yellow crystalline powder	[2]
Melting Point	189.0 - 193.0 °C	[2]
Purity	>98.0% (GC)	[2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Methyl-3-nitropyridin-2-amine** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the nitration of substituted aminopyridines. The following protocol is adapted from the synthesis of the isomeric compound, 2-amino-3-methyl-5-nitropyridine.[\[3\]](#)

Plausible Synthesis of 5-Methyl-3-nitropyridin-2-amine

The proposed synthesis involves the nitration of 2-amino-5-methylpyridine using a mixture of fuming nitric acid and concentrated sulfuric acid.

Materials:

- 2-Amino-5-methylpyridine
- Concentrated sulfuric acid (H_2SO_4)
- Fuming nitric acid (HNO_3)
- Concentrated aqueous ammonia (NH_4OH)
- Deionized water
- Dimethylformamide (DMF)
- Ice

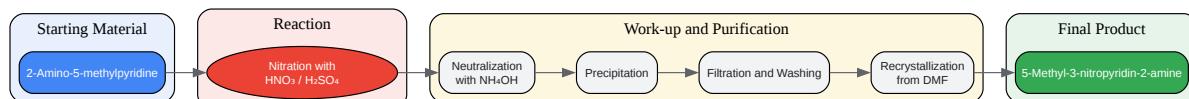
Procedure:

- Preparation of the Starting Material Solution: In a round-bottom flask, dissolve 2-amino-5-methylpyridine in concentrated sulfuric acid. This should be done carefully in an ice bath to control the exothermic reaction.
- Nitration: While maintaining the temperature below 20°C, slowly add a pre-cooled mixture of fuming nitric acid and concentrated sulfuric acid dropwise to the stirred solution of the starting material.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and then gently heat it to between 35-40°C. The reaction should be stirred at this temperature for approximately 30 minutes.
- Work-up: Cool the reaction mixture to room temperature and then carefully pour it over crushed ice.
- Neutralization and Precipitation: Neutralize the acidic solution with concentrated aqueous ammonia. This will cause the product, **5-Methyl-3-nitropyridin-2-amine**, to precipitate out of the solution.
- Isolation: Collect the precipitate by filtration and wash it sequentially with cold water and a 50% aqueous solution of dimethylformamide.

- Purification: The crude product can be further purified by recrystallization from dimethylformamide to yield the final product.

Synthetic Workflow

The logical flow of the proposed synthesis is depicted in the following diagram.



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Figure 2: Proposed synthesis workflow for **5-Methyl-3-nitropyridin-2-amine**.

Disclaimer: This technical guide is intended for informational purposes only. The experimental protocol provided is based on analogous chemical reactions and should be performed by qualified personnel in a properly equipped laboratory, adhering to all necessary safety precautions.

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- To cite this document: BenchChem. [chemical structure and molecular formula of 5-Methyl-3-nitropyridin-2-amine]. BenchChem, [2025]. [Online PDF]. Available at:

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